

Monohydroxyisoaflavinine: An Examination of a Niche Flavonoid

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Compound of Interest		
Compound Name:	Monohydroxyisoaflavinine	
Cat. No.:	B161489	Get Quote

A comprehensive literature review reveals a notable scarcity of in-depth scientific data on the specific compound, **monohydroxyisoaflavinine**. While some commercial sources describe it as a substance with anti-inflammatory, antioxidant, and potential metabolic regulatory and anticancer properties, the foundational, peer-reviewed research to substantiate these claims with quantitative data and detailed experimental protocols is not readily available in the public domain.[1]

In light of this, the following technical guide will focus on the broader, extensively researched class of isoflavones, to which **monohydroxyisoaflavinine** belongs. Isoflavones are a well-documented class of flavonoids with a wide range of biological activities. This guide will provide the detailed quantitative data, experimental protocols, and signaling pathway visualizations as requested, using available information on various isoflavone derivatives as a scientifically robust proxy to inform researchers, scientists, and drug development professionals.

Quantitative Data on Isoflavone Bioactivity

The biological activities of isoflavones have been quantified across numerous studies. The following tables summarize key inhibitory and cytotoxic concentrations for various isoflavone derivatives against different cell lines and enzymes.

Table 1: Anticancer Activity of Isoflavone Derivatives (IC50 in μM)



Compound	Cell Line	IC50 (µM)	Reference
Flavone M1	MCF7 (Breast Cancer)	35.9	[2]
Flavone M3	OVCAR-3 (Ovarian Cancer)	44.7	[2]
Flavone M7	SKOV-3 (Ovarian Cancer)	15.6	[2]
Flavone M14	HCT116 (Colon Cancer)	4.6	[2]
Flavone M15	OVCAR-3 (Ovarian Cancer)	45.6	[2]
Jaceosidin	Microglia (Nitric Oxide Inhibition)	27 ± 0.4	[3]
Biochanin A	In combination with 5- Fluorouracil on MCF-7	Synergistic	[4]

Table 2: Anti-inflammatory and Antioxidant Activities of Flavones (IC50 in μM)

Compound	Activity	IC50 (µM)
Flavone M7	Anti-inflammatory (15- lipoxygenase)	38.5
Flavone M7	Anti-superoxide dismutase (SOD)	31.5
Flavone M7	Antioxidant (ABTS assay)	6.3
Flavone M7	Antioxidant (DPPH assay)	5.2

Table 3: Enzyme Inhibitory Activity of Flavones (IC50 in μM)



Compound	Enzyme	IC50 (μM)
Flavone M5	α-amylase	1.2
Flavone M13	α-amylase	1.4
Flavone M17	Xanthine Oxidase (XOD)	0.9
Flavone M7	Acetylcholinesterase	10.2

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. Below are protocols for key experiments cited in the literature on isoflavones.

In Vitro Cytotoxicity Assay (MTT Assay)

This protocol is widely used to assess the cytotoxic effects of compounds on cancer cell lines.

- Cell Culture: Human cancer cell lines (e.g., MCF-7, OVCAR-3, HCT116, SKOV-3) are cultured in appropriate media supplemented with fetal bovine serum and antibiotics, and maintained in a humidified incubator at 37°C with 5% CO2.
- Cell Seeding: Cells are seeded into 96-well plates at a specific density and allowed to adhere overnight.
- Compound Treatment: The following day, cells are treated with various concentrations of the test flavones. A control group receives only the vehicle (e.g., DMSO).
- Incubation: The plates are incubated for a specified period (e.g., 48 or 72 hours).
- MTT Addition: After incubation, 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution is added to each well and incubated for a few hours.
- Formazan Solubilization: The resulting formazan crystals are solubilized by adding a solubilizing agent (e.g., DMSO).
- Absorbance Measurement: The absorbance is measured at a specific wavelength (e.g., 570 nm) using a microplate reader.



 IC50 Calculation: The concentration of the compound that causes 50% inhibition of cell growth (IC50) is calculated from the dose-response curve.[2]

DPPH Radical Scavenging Assay

This assay is a common method to evaluate the antioxidant activity of a compound.

- Preparation of DPPH Solution: A stock solution of 2,2-diphenyl-1-picrylhydrazyl (DPPH) in methanol is prepared.
- Reaction Mixture: Different concentrations of the test compound are mixed with the DPPH solution in a 96-well plate.
- Incubation: The mixture is incubated in the dark at room temperature for a specified time (e.g., 30 minutes).
- Absorbance Measurement: The absorbance of the solution is measured at a specific wavelength (e.g., 517 nm).
- Calculation of Scavenging Activity: The percentage of DPPH radical scavenging activity is calculated. The IC50 value, the concentration of the sample required to scavenge 50% of the DPPH radicals, is then determined.[2]

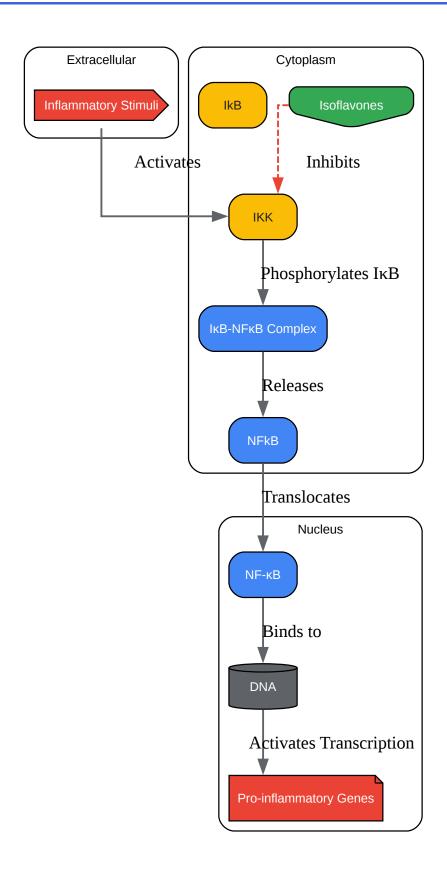
Signaling Pathways and Experimental Workflows

Visualizing the complex interactions within biological systems and the flow of experimental procedures is essential for a clear understanding of the research.

Anti-inflammatory Signaling Pathway of Isoflavones

Isoflavones have been shown to exert their anti-inflammatory effects by inhibiting the NF-kB signaling pathway. Upon stimulation by inflammatory signals, IkB kinase (IKK) is activated, leading to the phosphorylation and subsequent degradation of IkB. This frees NF-kB to translocate to the nucleus and activate the transcription of pro-inflammatory genes. Isoflavones can inhibit this pathway, thereby reducing the production of inflammatory mediators.[5]





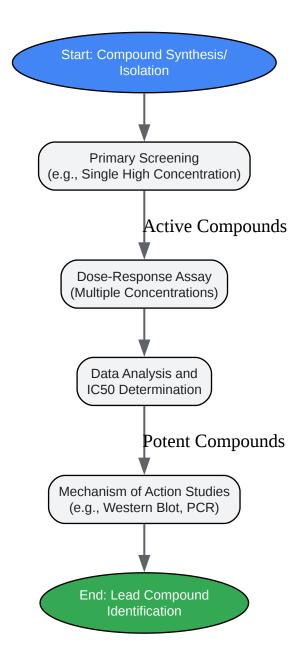
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Caption: Inhibition of the NF-κB inflammatory pathway by isoflavones.



General Workflow for In Vitro Bioactivity Screening

The process of identifying and characterizing the biological activity of a novel compound typically follows a standardized workflow, from initial screening to the determination of specific metrics like IC50 values.



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Caption: A generalized workflow for in vitro screening of bioactive compounds.



In conclusion, while specific, detailed research on **monohydroxyisoaflavinine** is currently limited, the extensive body of literature on the broader isoflavone class provides a valuable framework for understanding its potential biological activities and for guiding future research. The data and protocols presented here serve as a comprehensive resource for professionals in the fields of chemical biology and drug discovery.

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